

Essential Safety and Logistical Information for Handling Ribitol-1-13C

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This guide provides comprehensive safety, operational, and disposal procedures for **Ribitol-1-13C**, a stable isotope-labeled compound. While Ribitol is not classified as a hazardous substance, adherence to standard laboratory safety protocols is crucial to ensure the safety of personnel and maintain the integrity of the product. This document is intended for researchers, scientists, and drug development professionals.

Data Presentation: Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Ribitol-1-13C**. This information is essential for safe handling and storage.



Property	Value	Source(s)
Molecular Formula	C5H12O5	[1]
Molecular Weight	153.14 g/mol	[1]
Appearance	White to off-white solid	[2]
Melting Point	102-105 °C	[2]
Boiling Point	194.6 °C (estimate)	[2]
Solubility	Soluble in water (100 mg/ml), hot ethanol, DMSO (~25 mg/ml), and dimethylformamide (~5 mg/ml). Insoluble in ether.	[2][3]
Stability	Stable. Combustible. Incompatible with strong oxidizing agents.	[2]
Storage	Store in a tightly sealed container at -20°C, protected from light and moisture.	[3]

Operational Plan: From Receipt to Disposal

This section outlines a step-by-step operational plan for the safe handling of **Ribitol-1-13C** in a laboratory setting.

Receiving and Inspection

- Upon receipt, visually inspect the outer packaging and the immediate container for any signs of damage, such as cracks, leaks, or a broken seal.
- If damage is observed, do not open the container. Segregate it in a fume hood and contact the supplier for instructions.
- Verify that the product name, CAS number, and lot number on the container match the information on the packing slip and your order.





Personal Protective Equipment (PPE)

• Before handling **Ribitol-1-13C**, ensure you are wearing the appropriate personal protective equipment.

PPE Category	Item	Specifications & Use
Eye & Face Protection	Safety Glasses	ANSI Z87.1 compliant. Required for protection against impacts and splashes.
Hand Protection	Disposable Nitrile Gloves	Minimum requirement for handling. Should be immediately removed and replaced after any contact with the chemical.
Body Protection	Laboratory Coat	Standard cotton or polyester- cotton blend lab coats are acceptable to protect clothing and skin from potential splashes.
Long Pants & Closed-Toe Shoes	Required to protect the lower body and feet from spills and falling objects.	
Respiratory Protection	Not generally required	Under normal handling conditions with adequate ventilation, respiratory protection is not necessary. If significant dust is generated, a NIOSH-approved N95 respirator may be used.

Handling and Experimental Procedures

• Work Area Preparation:



- Conduct all handling of solid Ribitol-1-13C in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of any dust particles.
- Ensure the work area is clean and free of clutter.
- Have a spill kit readily available.
- Weighing the Compound:
 - Use a clean, calibrated analytical balance.
 - To minimize dust generation, use a spatula to carefully transfer the solid from the container to a tared weigh boat or paper.
 - Close the container tightly immediately after dispensing the required amount.
- Preparing Solutions:
 - When preparing solutions, slowly add the solid Ribitol-1-13C to the solvent to avoid splashing.
 - If using a magnetic stirrer, add the stir bar to the solvent before adding the solid to prevent splashing of the powder.
 - Ensure the solvent is compatible with Ribitol-1-13C. It is soluble in water, hot ethanol,
 DMSO, and dimethylformamide.[2][3]

Storage of Ribitol-1-13C

- Solid Form: Store the solid compound in its original, tightly sealed container at -20°C in a dry, dark location.[3]
- Solutions: For short-term storage, aqueous solutions can be stored at 2-8°C. For long-term storage, it is recommended to aliquot solutions into single-use vials and store them at -20°C or below to avoid repeated freeze-thaw cycles.

Disposal Plan



Ribitol-1-13C is not classified as a hazardous substance.[4] Therefore, its disposal should follow standard laboratory procedures for non-hazardous chemical waste. Stable isotopes are not radioactive and do not require special handling for radiation safety.

Waste Identification and Segregation

- Confirm Non-Hazardous Status: Ensure that the Ribitol-1-13C waste is not mixed with any
 hazardous materials. If it is, the entire mixture must be treated as hazardous waste.
- Segregate Waste: Keep Ribitol-1-13C waste separate from hazardous chemical waste, radioactive waste, and biohazardous waste.

Disposal of Solid Ribitol-1-13C

- Small Quantities: For small spills or residual amounts, carefully sweep the solid material, place it in a sealed, labeled container, and dispose of it as non-hazardous solid waste.
- Bulk Quantities: Unwanted solid Ribitol-1-13C should be collected in a clearly labeled, sealed container for non-hazardous solid waste.

Disposal of Solutions Containing Ribitol-1-13C

- Aqueous Solutions: Non-hazardous, water-miscible solutions with a pH between 6 and 9.5 can typically be disposed of down the drain with copious amounts of water, in accordance with local regulations.[5]
- Solvent Solutions: Solutions of Ribitol-1-13C in organic solvents (e.g., DMSO, ethanol) must be collected as chemical waste and disposed of through your institution's hazardous waste program.

Disposal of Empty Containers

- Rinsing: Triple-rinse the empty container that held Ribitol-1-13C with a suitable solvent (e.g., water).
- Rinsate Disposal: The rinsate should be collected and disposed of as chemical waste.



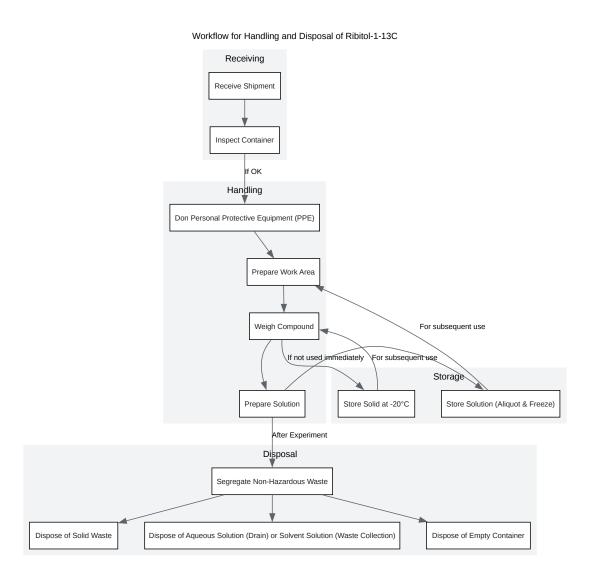


• Container Disposal: After triple-rinsing and allowing the container to dry, deface the label and dispose of it in the regular laboratory trash or recycling, as per your institution's guidelines.

Experimental Workflow and Logical Relationships

The following diagram illustrates the complete workflow for the safe handling and disposal of **Ribitol-1-13C**.





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Caption: Workflow for Safe Handling and Disposal of Ribitol-1-13C.



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